

Essential Safety and Operational Guide for Handling 5-Aminoquinolin-2(1H)-one

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Compound of Interest

Compound Name: 5-Aminoquinolin-2(1H)-one

Cat. No.: B041705

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **5-Aminoquinolin-2(1H)-one**. It outlines the necessary personal protective equipment (PPE), step-by-step operational procedures, and disposal plans to ensure a safe laboratory environment.

Hazard Summary

5-Aminoquinolin-2(1H)-one is a hazardous chemical that requires careful handling. Key hazards include:

- Toxicity: Toxic if swallowed.[1]
- Skin Sensitization: May cause an allergic skin reaction.[1]
- Eye Damage: Causes serious eye damage.[1]
- Reproductive Toxicity: May damage fertility or the unborn child.[1]
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects.[1]

Quantitative Data

Data Point	Value	Source
GHS Hazard Statements	H301, H317, H318, H360, H410	
Molecular Formula	C9H8N2O	[2] [3]
Molecular Weight	160.17 g/mol	[2]

Personal Protective Equipment (PPE)

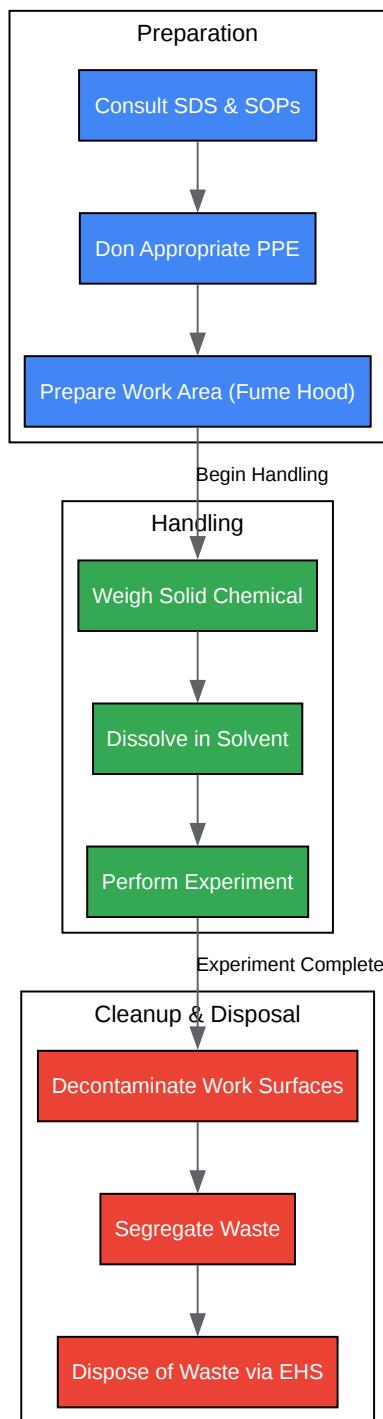
A comprehensive PPE ensemble is mandatory to minimize exposure.

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile).	To prevent skin contact and potential allergic reactions. [4]
Eye & Face Protection	Safety glasses with side shields or chemical splash goggles and a face shield. [5] [6]	To protect against splashes and dust that can cause serious eye damage.
Skin & Body Protection	Full-length laboratory coat and appropriate protective clothing.	To prevent skin exposure to the chemical. [6]
Respiratory Protection	Use a NIOSH-approved respirator if ventilation is inadequate or if dust is generated. [6] [7]	To avoid inhalation of harmful dust particles.

Operational Workflow

The following diagram outlines the standard operating procedure for handling **5-Aminoquinolin-2(1H)-one**, from preparation to disposal.

Workflow for Handling 5-Aminoquinolin-2(1H)-one

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Caption: Standard operating procedure for handling **5-Aminoquinolin-2(1H)-one**.

Experimental Protocols

Handling and Preparation:

- Consult Safety Information: Before beginning any work, thoroughly review the Safety Data Sheet (SDS) for **5-Aminoquinolin-2(1H)-one**.
- Engineering Controls: All handling of this substance should be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.[\[1\]](#) Ensure that an eyewash station and safety shower are readily accessible.[\[1\]](#)[\[6\]](#)
- Personal Protective Equipment: Don the required PPE as specified in the table above.
- Weighing: Carefully weigh the solid material in the fume hood. Avoid generating dust.
- Solution Preparation: If preparing a solution, add the solid to the solvent slowly to avoid splashing.

Spill Management:

- Evacuate: Evacuate the immediate area of the spill.
- Ventilate: Ensure the area is well-ventilated.
- Containment: For small spills, carefully sweep up the solid material, avoiding dust generation, and place it into a sealed container for disposal.[\[7\]](#) For liquid spills, absorb with an inert material and place in a sealed container.
- Decontamination: Clean the spill area thoroughly with an appropriate solvent and then soap and water.
- Waste: Dispose of all contaminated materials as hazardous waste.

Disposal Plan

Proper disposal of **5-Aminoquinolin-2(1H)-one** and any contaminated materials is crucial to prevent environmental harm and ensure regulatory compliance.

Waste Segregation and Collection:

- Solid Waste: Collect unused **5-Aminoquinolin-2(1H)-one** in a clearly labeled, sealed container.[4] The label should read "Hazardous Waste" followed by the full chemical name.
- Liquid Waste: If in solution, collect it in a dedicated, leak-proof, and sealable container.[4] The container must be compatible with the solvent. Label the container as "Hazardous Waste" and list all components with their approximate percentages.
- Contaminated Labware: Disposable items such as gloves, pipette tips, and weighing paper that are contaminated with the chemical should be collected in a separate, sealed bag or container labeled "Hazardous Waste: **5-Aminoquinolin-2(1H)-one** Contaminated Debris".[4]

Storage and Disposal:

- Storage: Store all waste containers in a designated and properly managed Satellite Accumulation Area (SAA) while awaiting pickup. Secondary containment is highly recommended.[4]
- Disposal: Do not dispose of this chemical down the drain or in regular solid waste.[4] Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.[4]

Emergency Procedures

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.
- If on Skin: Wash with plenty of soap and water. If skin irritation or a rash occurs, get medical advice/attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor.[8]
- If Inhaled: Move the person to fresh air and keep them comfortable for breathing. If you feel unwell, get medical advice/attention.

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References

- 1. assets.thermofisher.cn [assets.thermofisher.cn]
- 2. americanelements.com [americanelements.com]
- 3. anexib.com [anexib.com]
- 4. benchchem.com [benchchem.com]
- 5. Personal Protective Equipment and Chemistry - Chemical Safety Facts [chemicalsafetyfacts.org]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. mmbio.byu.edu [mmbio.byu.edu]
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